

Personal protective equipment for handling 4-Bromothiophene-3-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromothiophene-3-carboxylic acid

Cat. No.: B100334

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Essential Safety and Handling Guide for 4-Bromothiophene-3-carboxylic Acid

This guide provides immediate, essential safety and logistical information for handling **4-Bromothiophene-3-carboxylic acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling, use, and disposal of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromothiophene-3-carboxylic acid is a solid that can cause skin and serious eye irritation. [1][2][3] Proper personal protective equipment is mandatory to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Must meet ANSI Z87.1 standards. Required for all handling procedures.[4]
Face Shield	To be worn over safety goggles during procedures with a high risk of splashing or dust generation.[4][5]	
Hand Protection	Disposable Gloves	Nitrile or butyl rubber gloves are recommended for handling acids.[6] Gloves should be inspected before use and changed immediately upon contact with the chemical.[4][7]
Body Protection	Laboratory Coat	A Nomex® or 100% cotton lab coat that is fully buttoned is required.[4][5]
Full-Length Pants and Closed-Toe Shoes	Appropriate shoes that cover the entire foot and long pants must be worn to cover all skin.[4][5]	
Respiratory Protection	Dust Mask/Respirator	A NIOSH-approved N95 dust mask or a respirator with appropriate cartridges should be used when handling the solid outside of a fume hood or if dust generation is likely.[8]

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[1\]](#)[\[2\]](#)
- The storage class for this type of combustible solid is typically Class 11.[\[8\]](#)[\[9\]](#)

2. Preparation and Weighing:

- All handling of the solid compound should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Before handling, ensure all required PPE is correctly worn.
- Use a dedicated, clean weighing vessel and tools.
- Handle the solid carefully to avoid generating dust.

3. Dissolution and Reaction:

- When dissolving the solid, add it slowly to the solvent.
- If the reaction is exothermic, use an ice bath to control the temperature.
- Ensure all reaction vessels are appropriately clamped and secured.

4. Post-Handling:

- Decontaminate all surfaces, glassware, and equipment that came into contact with the chemical.
- Remove PPE in the correct order to avoid cross-contamination, and dispose of single-use items in the appropriate waste stream.
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[1\]](#)

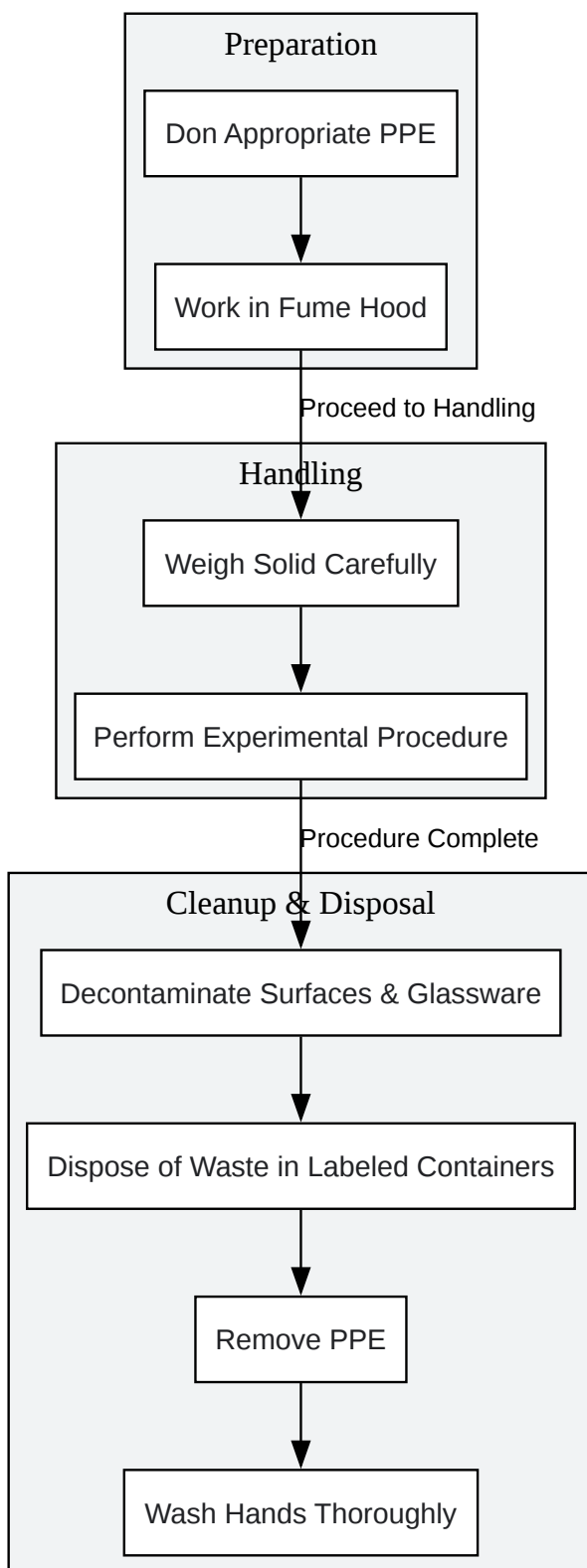
Disposal Plan

- Solid Waste: Dispose of contaminated solid waste, including gloves, weigh boats, and paper towels, in a designated hazardous waste container.
- Chemical Waste: Dispose of unused **4-Bromothiophene-3-carboxylic acid** and solutions containing the compound in a clearly labeled, sealed hazardous waste container. The container should be designated for halogenated organic waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)[\[3\]](#)

Chemical and Physical Properties

Property	Value
CAS Number	16694-17-0 [9]
Molecular Formula	C ₅ H ₃ BrO ₂ S [9]
Molecular Weight	207.05 g/mol [9]
Form	Solid [9]
Melting Point	158-163 °C [9]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **4-Bromothiophene-3-carboxylic acid**.

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